

Reference Standard Profile: 5-Propoxypyridin-3-amine

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Compound of Interest

Compound Name: 5-Propoxypyridin-3-amine

CAS No.: 1563533-46-9

Cat. No.: B2635573

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Compound Identification & Properties

Parameter	Detail
IUPAC Name	5-Propoxypyridin-3-amine
Common Name	3-Amino-5-propoxypyridine
CAS Number	1563533-46-9
Molecular Formula	C ₈ H ₁₂ N ₂ O
Molecular Weight	152.19 g/mol
Appearance	Off-white to light brown solid (typical)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water

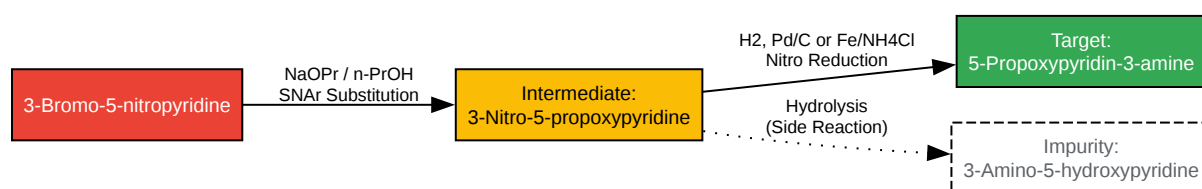
Synthesis & Impurity Context

Understanding the synthesis is critical for interpreting spectral impurities.[1] The most common route involves the nucleophilic aromatic substitution of a 3,5-dihalopyridine or 3-bromo-5-nitropyridine followed by reduction.

Common Impurities to Watch:

- 3-Amino-5-bromopyridine: Residual starting material (check MS for Br isotope pattern).
- 3-Amino-5-hydroxypyridine: Hydrolysis byproduct (check NMR for loss of propyl signals).
- Propanol: Residual solvent (check ^1H NMR at ~0.9, 1.5, 3.5 ppm).[1]

Synthesis Workflow Visualization



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Figure 1: Common synthetic pathway and potential impurity generation.

Spectral Analysis: Nuclear Magnetic Resonance (NMR)

^3H NMR (Proton) Prediction

Solvent: DMSO- d_6 (Preferred for amino-pyridines to prevent exchange broadening).

Frequency: 400 MHz[1]

The pyridine ring protons in a 3,5-disubstituted system appear as three distinct signals with small meta-coupling constants (

Hz).

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Context
7.75 $\pm$ 0.1	d (J ~ 2.0 Hz)	1H	H-2	Flanked by N and OPr/NH ₂ . Most deshielded aromatic proton. [1]
7.55 $\pm$ 0.1	d (J ~ 2.0 Hz)	1H	H-6	Flanked by N and OPr. [1]
6.65 $\pm$ 0.1	dd (J ~ 2.0 Hz)	1H	H-4	Located between NH ₂ and OPr. [1] Significantly shielded by both electron-donating groups. [1]
5.20 - 5.50	br s	2H	-NH ₂	Amine protons. Broad; chemical shift varies with concentration/water content. [1]
3.95	t (J ~ 6.5 Hz)	2H	-OCH ₂ -	α -Methylene of propoxy group.
1.72	sext (J ~ 7.0 Hz)	2H	-CH ₂ -	β -Methylene of propoxy group.
0.98	t (J ~ 7.4 Hz)	3H	-CH ₃	Methyl terminus. [1]

Critical QC Check:

- Look for the H-4 proton upfield (approx 6.5-6.7 ppm). If this signal is downfield (>7.0), the amine may be acylated or protonated (salt form).[\[1\]](#)
- Verify the integral ratio of Aromatic (3H) : Alkyl (7H).[\[1\]](#)

¹³C NMR (Carbon) Prediction

Solvent: DMSO-d₆

Shift (δ ppm)	Carbon Type	Assignment
155.0	C_quat	C-5 (attached to O-Pr)
146.0	C_quat	C-3 (attached to NH ₂)
132.0	CH	C-2 (between N and C-NH ₂)
128.0	CH	C-6 (between N and C-OPr)
108.0	CH	C-4 (between substituents)
69.5	CH ₂	O-CH ₂
22.0	CH ₂	CH ₂ (middle of propyl)
10.5	CH ₃	CH ₃

Mass Spectrometry (MS)[3][4][5]

Ionization Mode: ESI+ (Electrospray Ionization, Positive Mode)[4]

- Molecular Ion [M+H]⁺: 153.1 m/z[1]
- Exact Mass: 152.09[1]

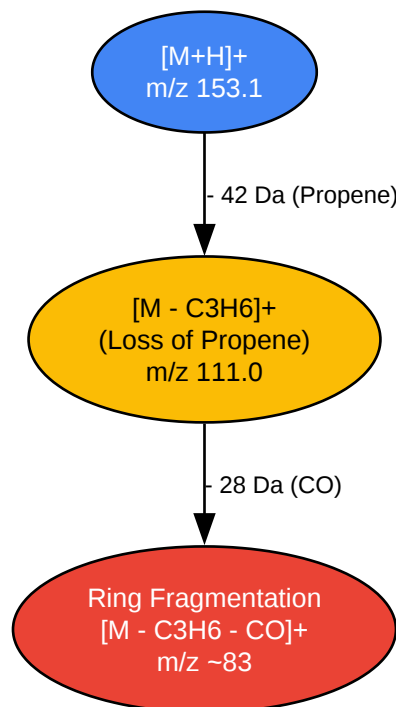
Fragmentation Pattern (MS/MS)

The fragmentation is dominated by the cleavage of the ether side chain.[1]

- Parent Ion: 153.1 m/z[1]
- Primary Fragment (Loss of Propene): 111.0 m/z[1]
 - Mechanism:[2][1] McLafferty-type rearrangement or direct elimination of the propyl chain (as propene, -42 Da) to yield the 3-amino-5-hydroxypyridine cation.

- Secondary Fragment (Ring Degradation): ~ 83 m/z^[1]
 - Loss of CO (-28 Da) from the hydroxypyridine species.^[1]

Fragmentation Pathway Diagram



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Figure 2: Predicted ESI+ MS/MS fragmentation pathway.

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.^[1]

Wavenumber (cm ⁻¹)	Vibration Mode	Description
3450, 3350	$\nu(\text{N-H})$	Primary amine asymmetric and symmetric stretching. Two distinct bands are typical.
2960 - 2870	$\nu(\text{C-H})$	Alkyl C-H stretching (propyl chain).[1]
1620 - 1580	$\delta(\text{N-H}) / \nu(\text{C=C})$	Amine scissoring and Pyridine ring skeletal vibrations.
1240 - 1200	$\nu(\text{C-O-C})$	Aryl alkyl ether stretching. Strong band.[1]
850 - 800	$\gamma(\text{C-H})$	Out-of-plane bending for meta-substituted pyridines.

Experimental Protocols

Protocol A: Preparation for ¹H NMR

To ensure sharp peaks and accurate integration of the exchangeable amine protons.

- Solvent Choice: Use DMSO-d₆ (99.9% D) rather than CDCl₃. [1] CDCl₃ can cause broadening of the -NH₂ signal due to hydrogen bonding or trace acidity.[1]
- Concentration: Dissolve 5-10 mg of sample in 0.6 mL of solvent.
- Water Suppression: If the sample contains moisture (water peak at 3.33 ppm in DMSO), the -NH₂ signal (5.2 ppm) may shift or broaden.[1] Use a drying agent (K₂CO₃) during workup, or add a single pellet of activated 4Å molecular sieve to the NMR tube 1 hour prior to acquisition.[1]

Protocol B: HPLC-MS Purity Check

Standard gradient for polar basic heterocycles.

- Column: C18 Reverse Phase (e.g., Waters XBridge or Phenomenex Kinetex), 3.5 μm, 4.6 x 100 mm.[1]

- Mobile Phase A: Water + 0.1% Formic Acid (or 10mM Ammonium Bicarbonate for basic pH stability).[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (general).[1]
- Note: The amine is basic; peak tailing may occur at acidic pH.[1] High pH buffers (pH 9-10) often yield sharper peak shapes for aminopyridines.[1]

References

- Synthesis of 3,5-disubstituted pyridines:Org. Synth.1965, 45, 22. (Methodology for amino-bromo pyridines).
- Spectral prediction of pyridines: Pretsch, E., et al. Structure Determination of Organic Compounds.[1] Springer, Berlin, Heidelberg.[1] (Additivity rules for NMR shifts).
- MS Fragmentation of Alkoxy pyridines: Porter, Q.N. Mass Spectrometry of Heterocyclic Compounds. Wiley-Interscience.[1] (Fragmentation mechanisms).[1]
- PubChem Compound Summary: 3-Aminopyridine analogs.[1] [Link](#) (Accessed 2024).[1]

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Sources

- 1. 3-Aminopyridine | C₅H₆N₂ | CID 10009 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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